

Safe handling and storage procedures for methyl trifluoromethanesulfonate.

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Compound of Interest

Compound Name: *Methyl trifluoromethanesulfonate*

Cat. No.: *B156547*

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Application Notes and Protocols for Methyl Trifluoromethanesulfonate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl trifluoromethanesulfonate (MeOTf), also known as methyl triflate, is a potent methylating agent widely employed in organic synthesis, pharmaceutical research, and materials science.^[1] Its high reactivity, which makes it a valuable reagent, also necessitates stringent safety protocols to mitigate the significant risks it poses.^[1] This document provides detailed procedures for the safe handling, storage, and disposal of **methyl trifluoromethanesulfonate** to ensure the safety of laboratory personnel.

Hazard Identification and Chemical Properties

Methyl trifluoromethanesulfonate is a colorless to yellow liquid that is highly reactive, toxic, corrosive, and flammable.^{[1][2]} It is crucial to understand its properties to handle it safely.

Primary Hazards:

- Acute Toxicity: Fatal if inhaled and toxic if swallowed or in contact with skin.^[1]

- Corrosivity: Causes severe skin burns and eye damage.[1][3][4][5] Vapors can cause severe irritation to the respiratory tract.[3][6]
- Flammability: It is a flammable liquid and vapor, with a flash point of 38°C (100.4°F).[3] Vapors can form explosive mixtures with air.[3]
- Reactivity: Reacts violently with water, hydrolyzing to form triflic acid (a strong acid) and methanol.[2][7] It is also incompatible with strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[4] Contact with metals may evolve flammable hydrogen gas.[6]

Quantitative Data Summary

Property	Value	Reference
CAS Number	333-27-7	[1]
Molecular Formula	C ₂ H ₃ F ₃ O ₃ S	[7]
Molecular Weight	164.10 g/mol	
Appearance	Colorless to yellow liquid	[1][2][8]
Boiling Point	94-99 °C	
Density	1.45 g/mL at 25 °C	
Flash Point	38 °C (100.4 °F) - closed cup	[3]
Storage Temperature	2-8 °C	[5]
Occupational Exposure Limits (OELs)	No OSHA Vacated PELs are listed for this chemical.	[3]

Safe Handling Protocols

Personal Protective Equipment (PPE)

Due to its high toxicity and corrosivity, appropriate PPE is mandatory when handling **methyl trifluoromethanesulfonate**.[1]

- Hand Protection: Wear chemical-resistant gloves such as nitrile or neoprene.[1] breakthrough time of more than 240 minutes is recommended for prolonged contact.[9]
- Eye and Face Protection: Chemical safety goggles and a full-face shield are required.[1][3]
- Skin and Body Protection: A flame-retardant lab coat, protective clothing covering all exposed skin, and closed-toe shoes are essential.[1][5] An apron made of a suitable material like PVC should also be worn.[9]
- Respiratory Protection: All work must be conducted in a certified chemical fume hood to minimize inhalation risk.[1][10] If there is a risk of overexposure, an approved respirator must be used.[9]

General Handling Procedures

- Ventilation: Always handle **methyl trifluoromethanesulfonate** in a well-ventilated chemical fume hood.[1][10]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[3][10] Use non-sparking tools and take precautionary measures against static discharge.[3][5]
- Grounding: Ground and bond containers when transferring material to prevent static electricity buildup.[3][6]
- Incompatible Materials: Avoid contact with water, strong oxidizing agents, acids, bases, and reducing agents.[4]
- Empty Containers: Empty containers retain product residue (liquid and/or vapor) and can be dangerous.[3] Do not pressurize, cut, weld, braze, solder, drill, grind, or expose empty containers to heat, sparks, or open flames.[3]

Storage Procedures

Proper storage is critical to maintain the stability of **methyl trifluoromethanesulfonate** and prevent hazardous situations.

- Location: Store in a cool, dry, well-ventilated area designated as a flammables storage area. [3][6] The recommended storage temperature is 2-8°C.[5]

- Container: Keep the container tightly closed and stored under an inert gas like argon as it is air and moisture sensitive.[5]
- Segregation: Store away from incompatible materials such as oxidizing agents, acids, bases, and water.[4][9]
- Container Integrity: Protect containers from physical damage and check regularly for leaks. [9]

Emergency Procedures

First Aid Measures

Immediate action is vital in case of exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Seek immediate medical attention.[3]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[3] Seek immediate medical attention.[3]
- Inhalation: Move the victim to fresh air immediately.[3] If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[3] Seek immediate medical attention.[3]
- Ingestion: Do not induce vomiting.[3] If the victim is conscious and alert, give 2-4 cupfuls of milk or water.[3] Never give anything by mouth to an unconscious person.[3] Seek immediate medical attention.[3]

Spill and Leak Procedures

- Small Spills:
 - Remove all sources of ignition.[11]
 - Isolate the spill area for at least 50 meters (150 feet) in all directions.[11]
 - Wearing appropriate PPE, absorb the spill with an inert, dry material such as vermiculite, sand, or earth.[3][6]

- Collect the absorbed material using non-sparking tools and place it in a suitable, tightly sealed container for disposal.[3]
- Wash the spill area with ethanol followed by soap and water.[11]
- Large Spills:
 - Evacuate the area immediately and move upwind.[9]
 - Alert emergency responders and inform them of the location and nature of the hazard.[9]
 - Only trained personnel with appropriate PPE should attempt to clean up the spill.

Waste Disposal Protocol

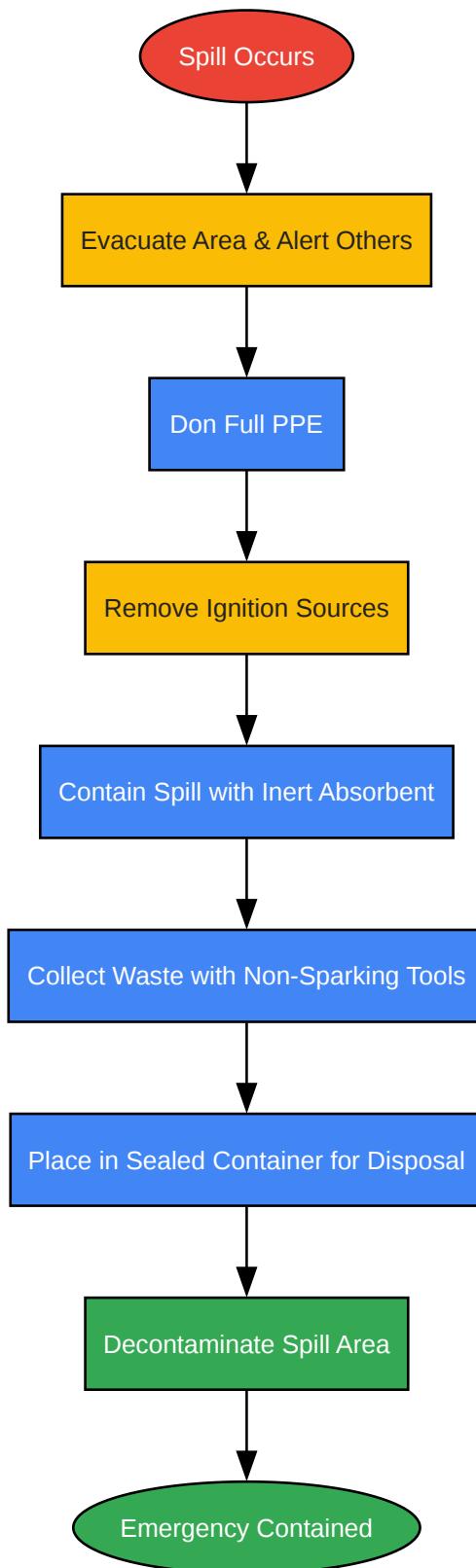
Waste **methyl trifluoromethanesulfonate** is considered hazardous waste and must be disposed of according to local, state, and federal regulations.[9] A common procedure for the neutralization of small quantities of waste MeOTf is as follows:

- Preparation: In a chemical fume hood, equip a three-necked round-bottom flask with a magnetic stirrer, a dropping funnel, and a nitrogen inlet/outlet.[10]
- Dilution: Add a dry, inert solvent such as toluene or hexane to the flask to create a dilute solution (less than 10% by weight).[10]
- Slow Addition: Carefully and slowly add the waste **methyl trifluoromethanesulfonate** to the stirring inert solvent via the dropping funnel.[10]
- Quenching: Cool the flask in an ice bath (0-5 °C).[10] Slowly add isopropanol dropwise to the stirred solution.[10]
- Neutralization: After the reaction has subsided, slowly add a weak base, such as a saturated solution of sodium bicarbonate, until the solution is neutral (pH 6-8).[10]
- Final Disposal: The neutralized solution can then be disposed of as non-halogenated organic waste, in accordance with institutional guidelines.

Visual Workflow Diagrams

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Caption: Workflow for the safe handling of **methyl trifluoromethanesulfonate**.



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Caption: Emergency response protocol for a **methyl trifluoromethanesulfonate** spill.

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